

"Methyl 1-methylindole-6-carboxylate" molecular weight

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Compound of Interest

Compound Name: Methyl 1-methylindole-6-carboxylate

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Technical Guide: Methyl 1-methylindole-6-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 1-methylindole-6-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis. This document details its physicochemical properties, a potential synthetic route, and the broader context of its potential applications based on the activities of related indole derivatives.

Physicochemical Properties

Methyl 1-methylindole-6-carboxylate is an indole derivative with a methyl group at the 1-position (the indole nitrogen) and a methyl carboxylate group at the 6-position of the indole ring. Its key quantitative data are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ NO ₂	Molbase[1]
Molecular Weight	189.211 g/mol	Molbase[1]
CAS Number	1204-32-6	Molbase[1]

Note: Data for properties such as melting point, boiling point, and solubility for this specific compound are not readily available in the cited literature.

Synthesis and Workflow

While a specific, detailed experimental protocol for the synthesis of **Methyl 1-methylindole-6-carboxylate** is not extensively documented in readily available literature, a plausible synthetic route involves the N-methylation of its precursor, Methyl indole-6-carboxylate. This method is analogous to the synthesis of similar N-methylated indole compounds.

Experimental Protocol: N-methylation of Methyl Indole-6-carboxylate (Hypothetical)

This protocol is based on the general procedure for the N-methylation of indoles.

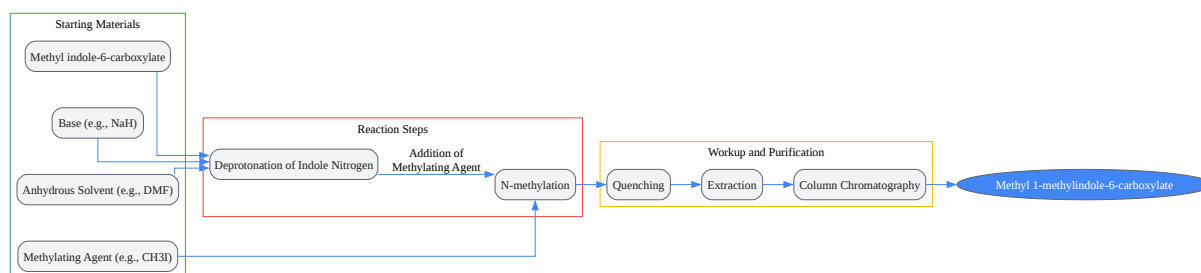
Materials:

- Methyl indole-6-carboxylate
- A suitable base (e.g., sodium hydride (NaH), potassium carbonate (K_2CO_3))
- A methylating agent (e.g., methyl iodide (CH_3I), dimethyl sulfate ($(CH_3)_2SO_4$))
- Anhydrous polar aprotic solvent (e.g., N,N-Dimethylformamide (DMF), Tetrahydrofuran (THF))
- Deionized water
- Organic solvent for extraction (e.g., ethyl acetate)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- To a solution of Methyl indole-6-carboxylate in an anhydrous polar aprotic solvent, add the base portion-wise at 0 °C under an inert atmosphere (e.g., nitrogen or argon).
- Stir the mixture at this temperature for a specified time to allow for the deprotonation of the indole nitrogen.
- Add the methylating agent dropwise to the reaction mixture at 0 °C.
- Allow the reaction to warm to room temperature and stir until the reaction is complete (monitored by Thin Layer Chromatography).
- Quench the reaction by the slow addition of water.
- Extract the aqueous layer with an organic solvent.
- Combine the organic layers and wash with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield **Methyl 1-methylindole-6-carboxylate**.

Synthesis Workflow Diagram



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Caption: A plausible workflow for the synthesis of **Methyl 1-methylindole-6-carboxylate**.

Potential Biological Activity and Research Applications

The indole scaffold is a "privileged structure" in medicinal chemistry, forming the core of numerous natural products and synthetic drugs with a wide range of biological activities.^[2] While specific biological data for **Methyl 1-methylindole-6-carboxylate** is limited in the current literature, the activities of structurally related compounds suggest potential areas of application for this molecule in drug discovery and development.

Indole derivatives have been investigated for a variety of pharmacological effects, including:

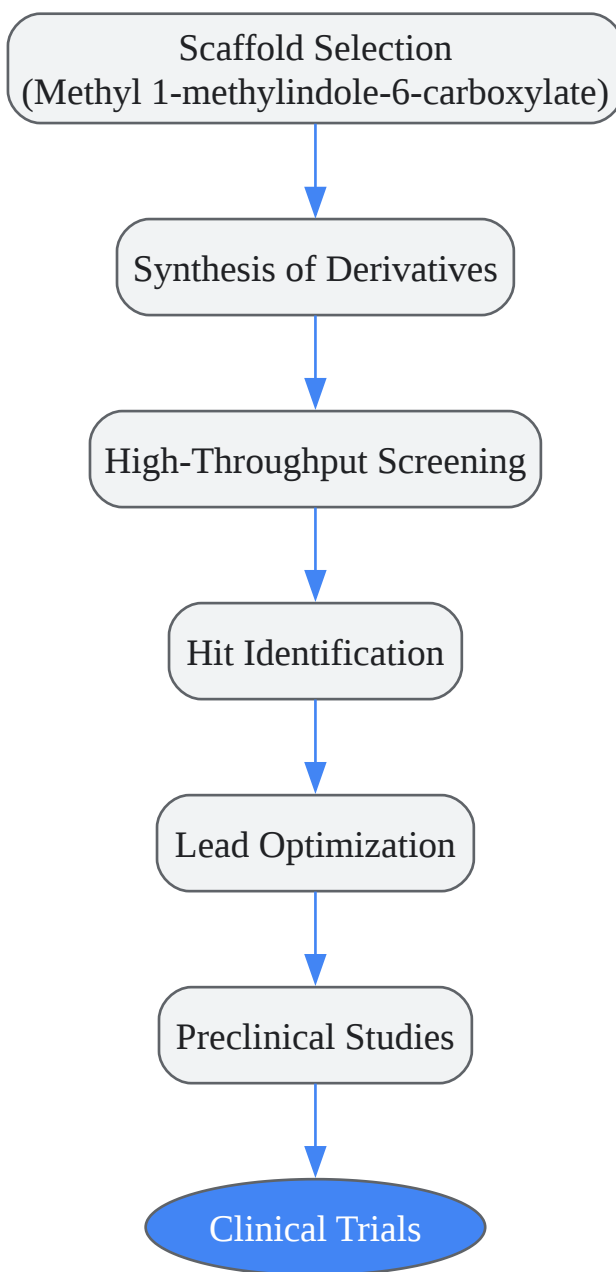
- Anticancer: Many indole-containing compounds have shown potent anticancer activity.^[3]

- Antiviral: Certain indole derivatives have demonstrated efficacy against various viruses.[3]
- Antibacterial and Antifungal: The indole nucleus is a common feature in agents with antimicrobial properties.[3]
- Anti-inflammatory: Indole-based compounds have been explored as inhibitors of inflammatory pathways.[3]

Given these precedents, **Methyl 1-methylindole-6-carboxylate** serves as a valuable building block or an intermediate for the synthesis of more complex molecules with potential therapeutic applications. Its specific substitution pattern may offer advantages in terms of receptor binding, metabolic stability, or other pharmacokinetic properties.

Drug Discovery and Development Workflow

The general workflow for identifying a novel bioactive compound starting from a scaffold like **Methyl 1-methylindole-6-carboxylate** is illustrated below.



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Caption: A generalized workflow for drug discovery starting from a chemical scaffold.

Conclusion

Methyl 1-methylindole-6-carboxylate is a chemical entity with potential for further exploration in the fields of organic synthesis and medicinal chemistry. While comprehensive data on its biological activities are yet to be established, its structural relationship to a wide array of bioactive indole derivatives makes it a compound of interest for the development of novel

therapeutic agents. Further research into the synthesis and biological evaluation of this and related compounds is warranted to unlock their full potential.

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